

Empesertib: Application Notes and Protocols for Researchers

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For researchers, scientists, and drug development professionals, this document provides detailed information on the solubility and stock solution preparation of **Empesertib** (BAY 1161909), a potent and selective inhibitor of the serine/threonine kinase Mps1.

Physicochemical and Solubility Data

Empesertib is an orally bioavailable small molecule with potential antineoplastic activity.[1] Its chemical formula is C29H26FN5O4S, with a molar mass of 559.62 g/mol .[2] Understanding its solubility is critical for the design and execution of both in vitro and in vivo studies.

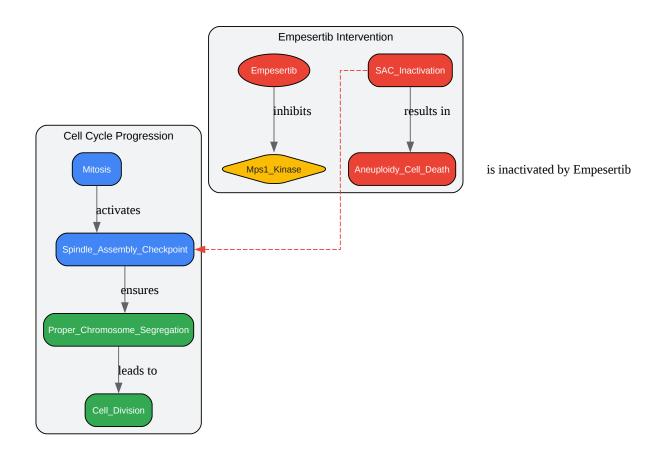


Solvent	Solubility	Concentration (mM)	Notes
DMSO	100 mg/mL[3]	178.69 mM[3]	Use fresh, anhydrous DMSO as moisture can reduce solubility. [3]
Water	Insoluble[4]	-	
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL[5]	≥ 4.47 mM[5]	Results in a clear solution.[5]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL[5]	4.47 mM[5]	Forms a suspended solution; sonication may be required.[5]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[5]	≥ 4.47 mM[5]	Results in a clear solution.[5]

Mechanism of Action: Mps1 Kinase Inhibition

Empesertib functions as a selective inhibitor of monopolar spindle 1 (Mps1) kinase, a key regulator of the spindle assembly checkpoint (SAC).[1][2] The SAC is a crucial cellular mechanism that ensures the proper segregation of chromosomes during mitosis. By inhibiting Mps1, **Empesertib** disrupts the SAC, leading to chromosomal misalignment, aneuploidy, and ultimately, cell death in cancer cells that overexpress Mps1.[1]





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Caption: **Empesertib** inhibits Mps1 kinase, leading to SAC inactivation and subsequent cell death.

Experimental Protocols: Stock Solution Preparation High-Concentration DMSO Stock Solution (for in vitro use)







This protocol details the preparation of a high-concentration stock solution of **Empesertib** in DMSO, which can be further diluted in culture media for cellular assays.

Materials:

- Empesertib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Weighing: Accurately weigh the desired amount of Empesertib powder in a sterile microcentrifuge tube. For example, to prepare a 100 mM stock solution from 5.6 mg of Empesertib (MW: 559.62 g/mol), you would add 100 μL of DMSO.
- Solubilization: Add the calculated volume of anhydrous DMSO to the tube containing the Empesertib powder.
- Mixing: Vortex the solution thoroughly until the Empesertib is completely dissolved. Gentle
 warming or sonication can be used to aid dissolution if precipitation occurs.[5]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[5]

Working Solution for in vivo Administration

This protocol provides a method for preparing a formulation of **Empesertib** suitable for oral or intraperitoneal injection in animal models.

Materials:



- Empesertib DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Calibrated pipettes

Procedure:

- Preparation of Vehicle: In a sterile tube, prepare the vehicle by mixing the solvents in the specified order. For a final formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, the volumes will be adjusted accordingly.
- Addition of Empesertib: To prepare a 1 mL working solution of 2.5 mg/mL, add 100 μL of a 25 mg/mL Empesertib DMSO stock solution to 400 μL of PEG300 and mix until clear.[5]
- Addition of Surfactant: Add 50 μL of Tween-80 to the mixture and mix thoroughly.[5]
- Final Dilution: Add 450 μL of Saline to bring the total volume to 1 mL and mix until a clear solution is obtained.[5] This working solution should be prepared fresh before each use.



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Caption: Workflow for preparing a high-concentration **Empesertib** DMSO stock solution.

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